

# Bond Strength of Panavia TC to Lithium Disilicate: A Comparative Guide

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This guide provides a comprehensive comparison of the bond strength of **Panavia TC** resin cement to lithium disilicate, benchmarked against other commercially available resin cements. The data presented is compiled from various in-vitro studies, offering researchers, scientists, and dental professionals a consolidated resource for evaluating the performance of these materials.

## **Comparative Analysis of Shear Bond Strength**

The efficacy of a resin cement's bond to a ceramic restoration is a critical determinant of the clinical success and longevity of the restoration. The following table summarizes the shear bond strength (SBS) of **Panavia TC** and its variants, alongside other commonly used resin cements, when bonded to lithium disilicate. The data is collated from multiple studies, and it is important to note that variations in experimental conditions can influence the results.



| Resin Cement                   | Mean Shear Bond<br>Strength (MPa)                                     | Standard Deviation<br>(MPa)                   | Storage/Testing<br>Conditions   |
|--------------------------------|---|---|---|
| Panavia V5                     | 37.0[1]   | 6.5[1]  | 24 hours water<br>storage at 37°C[1]  |
| Panavia SA Cement<br>Universal | Exceptional initial bond strength                                     | -   | 24 hours storage[2]   |
| Panavia F                      | -   | -   | Exhibited strong bond<br>strengths after 14<br>days of water storage<br>followed by thermal<br>cycling[3] |
| Panavia 21                     | 5.8 (Water Stored) /<br>2.4 (Thermocycled)[4]                         | 4.0 (Water Stored) /<br>2.9 (Thermocycled)[4] | Water stored and thermocycled conditions[4]   |
| Variolink N                    | 14.19[5]  | 0.76[5]                                       | Not specified[5]  |
| Variolink II                   | 23.2 (Thermocycled) [4]   | 7.5[4]  | Thermocycled conditions[4]  |
| Variolink Esthetic DC          | -   | -   | One of the highest bond strengths after thermocycling[6]  |
| RelyX ARC                      | 28.7[4]   | 3.9[4]  | Water stored conditions[4]  |
| RelyX Unicem                   | -   | -   | Exhibited strong bond<br>strengths after 14<br>days of water storage<br>followed by thermal<br>cycling[3] |
| RelyX U100                     | 5.48 (Without<br>Thermocycling) / 6.36<br>(With Thermocycling)<br>[3] | -   | Without and with thermocycling[3]   |



| Multilink N                | 10.7 (Without Thermocycling) / 15.59 (With Thermocycling)[3][5] | 0.75[5] | Without and with thermocycling[3] |
|----------------------------|---|---------|-----------------------------------|
| Multilink Speed            | 5.46[5]   | 0.66[5] | Not specified[5]                  |
| Light-cured resin cement   | 26.61[7]  | 5.16[7] | Not specified[7]                  |
| Dual-cured resin cement    | 17.76[7]  | 4.67[7] | Not specified[7]                  |
| Pre-heated resin composite | 15.58[7]  | 3.36[7] | Not specified[7]                  |

Note: The performance of resin cements can be influenced by various factors including the specific type of lithium disilicate used, surface treatment protocols, and aging conditions.

## **Experimental Protocols**

The bond strength of resin cements to lithium disilicate is evaluated through a series of standardized laboratory procedures. The following outlines a typical experimental workflow for shear bond strength testing.

## **Specimen Preparation**

Lithium disilicate blocks are sectioned into standardized dimensions (e.g., 10 mm length x 5 mm width x 2 mm thickness)[8][9]. These blocks are then embedded in acrylic resin, leaving the bonding surface exposed. The exposed ceramic surface is polished to create a standardized, flat surface.

#### **Surface Treatment of Lithium Disilicate**

The prepared lithium disilicate surfaces undergo specific treatments to enhance micromechanical and chemical bonding with the resin cement. A common and effective protocol involves:



- Hydrofluoric Acid (HF) Etching: The ceramic surface is etched with hydrofluoric acid (typically 5% for 20 seconds or 9.5-10% for 20-40 seconds) to create microporosities, which increases the surface area for bonding[10][11][12].
- Silane Application: After etching, a silane coupling agent is applied to the surface. Silane acts
  as a chemical bridge between the inorganic ceramic and the organic resin matrix of the
  cement[13].

### **Bonding Procedure**

A cylindrical mold is placed on the treated ceramic surface. The resin cement is then injected into the mold and light-cured according to the manufacturer's instructions. For dual-cured or self-cured cements, the material is allowed to set for a specified period.

# **Storage and Aging**

After the bonding procedure, the specimens are typically stored in distilled water at 37°C for 24 hours to allow for complete polymerization and hydration[1]. To simulate the effects of the oral environment over time, some studies employ artificial aging methods such as thermocycling, which subjects the specimens to alternating hot and cold water baths for a specified number of cycles[3][4][14].

## **Shear Bond Strength Testing**

The shear bond strength is measured using a universal testing machine. A shearing force is applied to the base of the resin cement cylinder at a constant crosshead speed until debonding occurs. The force required to cause failure is recorded and the shear bond strength is calculated in megapascals (MPa) by dividing the failure load by the bonded surface area.

# **Experimental Workflow Diagram**

The following diagram illustrates the typical workflow for evaluating the shear bond strength of resin cements to lithium disilicate.





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Caption: Experimental workflow for shear bond strength testing of resin cements to lithium disilicate.

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